

L-Menthyl Acetate: A Technical Guide to Safety, Handling, and Storage

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For Researchers, Scientists, and Drug Development Professionals

This document provides a comprehensive overview of the safety, handling, and storage guidelines for **L-Menthyl acetate** (CAS No: 2623-23-6). The information is compiled from multiple safety data sheets and chemical databases to ensure a thorough and reliable resource for laboratory and development environments.

Chemical Identification and Physical Properties

L-Menthyl acetate is a naturally occurring ester of menthol, recognized for its minty, refreshing aroma.[1] It is utilized in flavors, fragrances, cosmetics, and pharmaceutical applications.[1][2]

Table 1: Physical and Chemical Properties of L-Menthyl Acetate



Property	Value	Source(s)	
CAS Number	2623-23-6	[3]	
Molecular Formula	C12H22O2	[3]	
Molecular Weight	198.30 g/mol	[3]	
Appearance	Colorless liquid	[3][4]	
Odor	Minty, fruity, herbal, rose-like	[1][5]	
Boiling Point	228–230 °C	[1][3]	
Melting Point	-84.5 °C	[6]	
Flash Point	77 - 98.5 °C (closed cup)	[6][7]	
Density	0.92 - 0.922 g/mL at 25 °C	[1][2]	
Solubility in Water	Slightly soluble (17 - 25.4 mg/L)	[1][3][4]	
Partition Coefficient (log Kow)	4.39	[3]	
Thermal Decomposition	435 °C	[3]	
Autoignition Temperature	254 °C	[6]	

Hazard Identification and Classification

L-Menthyl acetate is classified as a combustible liquid and is recognized as being toxic to aquatic life with long-lasting effects.[3] While most studies indicate it is not a skin or eye irritant, some sources suggest it may cause irritation and allergic skin reactions; therefore, caution is advised.[3][4]

Table 2: GHS Hazard Classification for L-Menthyl Acetate



Hazard Class	Category	Hazard Statement	Source(s)
Flammable Liquids	Category 4	H227: Combustible liquid	[7]
Hazardous to the aquatic environment, acute hazard	Category 2	H401: Toxic to aquatic	[3]
Hazardous to the aquatic environment, long-term hazard	Category 2	H411: Toxic to aquatic life with long lasting effects	[3]
Skin Irritation (Disputed)	Category 2	H315: Causes skin irritation	_
Eye Irritation (Disputed)	Category 2	H319: Causes serious eye irritation	_
Skin Sensitization (Disputed)	Category 1	H317: May cause an allergic skin reaction	

Signal Word: Warning

Hazard Pictograms:

• GHS09: Environment (Mandatory)

• GHS07: Exclamation Mark (Disputed, based on some classifications)

Toxicological Data

Toxicological assessments indicate that **L-Menthyl acetate** has low acute toxicity via oral and dermal routes.[3]

Table 3: Acute Toxicity of L-Menthyl Acetate



Test Type	Route	Species	Reported Dosage	Methodolog y	Source(s)
LD50	Oral	Rat	> 5,000 mg/kg	Similar to OECD Guideline 401	[3][4]
LD50	Dermal	Rabbit	> 5,000 mg/kg	Similar to OECD Guideline 402	[3][4]

Experimental Notes:

- Skin Corrosion/Irritation: An in vitro assay determined the substance to be non-irritant.[3] Human subject patch tests with 8% **L-menthyl acetate** in petrolatum produced no irritation. [4]
- Eye Irritation: A study on rabbits found the substance to be non-irritant to the eyes.
- Sensitization: A maximization test on 25 human volunteers using 8% **L-menthyl acetate** in petrolatum produced no sensitization reactions.[4]

Handling and Storage Protocols

Proper handling and storage are crucial to ensure safety and maintain the chemical's integrity.

Safe Handling

- Handle in accordance with good industrial hygiene and safety practices.[3]
- Avoid contact with skin and eyes.[1][6]
- Avoid inhalation of vapor or mist.[6]
- Use in well-ventilated areas.
- Keep away from heat, sparks, open flames, and other ignition sources.[3][6]
- Take precautionary measures against the buildup of electrostatic charge.



• Do not eat, drink, or smoke when using this product.

Storage Conditions

- Store in a cool, dry, and well-ventilated place.[1][6]
- Keep containers tightly closed.[3][6]
- Opened containers must be carefully resealed and kept upright to prevent leakage.
- Segregate from products that release odors.[3]
- Avoid contact with strong acids, alkalis, or oxidizing agents.

Exposure Controls and Personal Protection

No specific occupational exposure limits are known for L-Menthyl acetate.[3]

- Engineering Controls: Under normal use with adequate ventilation, special engineering controls are not typically required. In conditions of high or prolonged use, local exhaust ventilation should be implemented.[7]
- Eye/Face Protection: Wear tightly fitting safety goggles or a face shield.[6]
- Hand Protection: Wear chemically resistant gloves, such as Nitrile rubber.
- Body Protection: Body protection should be selected based on the level of activity and exposure. Impervious clothing is recommended.[3][7]
- Respiratory Protection: If risk assessment indicates that air-purifying respirators are necessary (e.g., in case of aerosol formation or insufficient ventilation), use a full-face respirator with multi-purpose combination (US) or type ABEK (EN 14387) respirator cartridges.[6]
- Hygiene Measures: Wash hands before breaks and at the end of a shift. Store work clothing separately.[3]

First-Aid and Emergency Procedures



First-Aid Measures

- Inhalation: Remove the person to fresh air and keep them at rest. Seek medical attention if symptoms persist.
- Skin Contact: Remove contaminated clothing immediately. Wash the affected area thoroughly with soap and water.
- Eye Contact: Flush eyes immediately with plenty of water for at least 15 minutes, holding the
 eyelids open. Remove contact lenses if present and easy to do. Contact a physician if
 irritation persists.
- Ingestion: Rinse the mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Seek medical advice.[6]

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.[3][6]
- Unsuitable Extinguishing Media: Do not use a direct water jet.[3]
- Specific Hazards: The substance is a combustible liquid. Vapors are heavier than air and
 may form explosive mixtures with air upon intense heating. Hazardous combustion products
 include carbon oxides.
- Protective Actions: Wear a self-contained breathing apparatus (SCBA).[3][6] Cool endangered containers with a water spray.[6]

Accidental Release Measures

- Personal Precautions: Evacuate personnel to safe areas. Ensure adequate ventilation and remove all sources of ignition. Avoid breathing vapors.
- Environmental Precautions: Prevent further leakage or spillage. Do not allow the product to enter drains, surface water, or groundwater.[3][6]



• Containment and Cleaning: For small spills, contain with an absorbent material (e.g., sand, silica gel, sawdust).[3] For large spills, dike the spillage and pump off the product.[3] Dispose of the absorbed material in accordance with local regulations.[3]

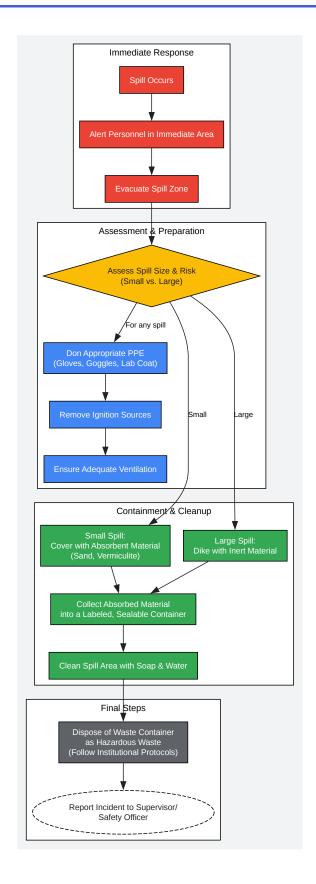
Stability and Reactivity

- Reactivity: No hazardous reactions are expected if stored and handled as prescribed.[3]
 However, it can form explosive mixtures with air on intense heating.
- Chemical Stability: The product is stable under recommended storage conditions.[3]
- Conditions to Avoid: Avoid extreme heat and all sources of ignition.
- Incompatible Materials: Avoid strong oxidizing agents, strong acids, and strong alkalis.
- Hazardous Decomposition Products: No hazardous decomposition products are expected if stored and handled as prescribed.[3] Carbon oxides may be liberated in a fire.

Workflow and Logical Diagrams

The following diagram illustrates a logical workflow for responding to a chemical spill of **L-Menthyl acetate** in a laboratory setting.





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Caption: Workflow for **L-Menthyl Acetate** Spill Response.



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